

Phellodendrine Chloride: A Deep Dive into its Anti-inflammatory Mechanisms

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Compound of Interest

Compound Name: *Phellodendrine chloride*

Cat. No.: *B1679772*

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Executive Summary

Phellodendrine chloride, a quaternary isoquinoline alkaloid derived from the bark of *Phellodendron amurense*, has demonstrated significant anti-inflammatory properties across a range of preclinical models. This technical guide provides an in-depth analysis of the molecular pathways modulated by **phellodendrine chloride**, offering a valuable resource for researchers and professionals in drug discovery and development. This document summarizes key quantitative data, details experimental methodologies, and visualizes the affected signaling cascades to facilitate a comprehensive understanding of its mechanism of action.

Core Anti-inflammatory Pathways Modulated by Phellodendrine Chloride

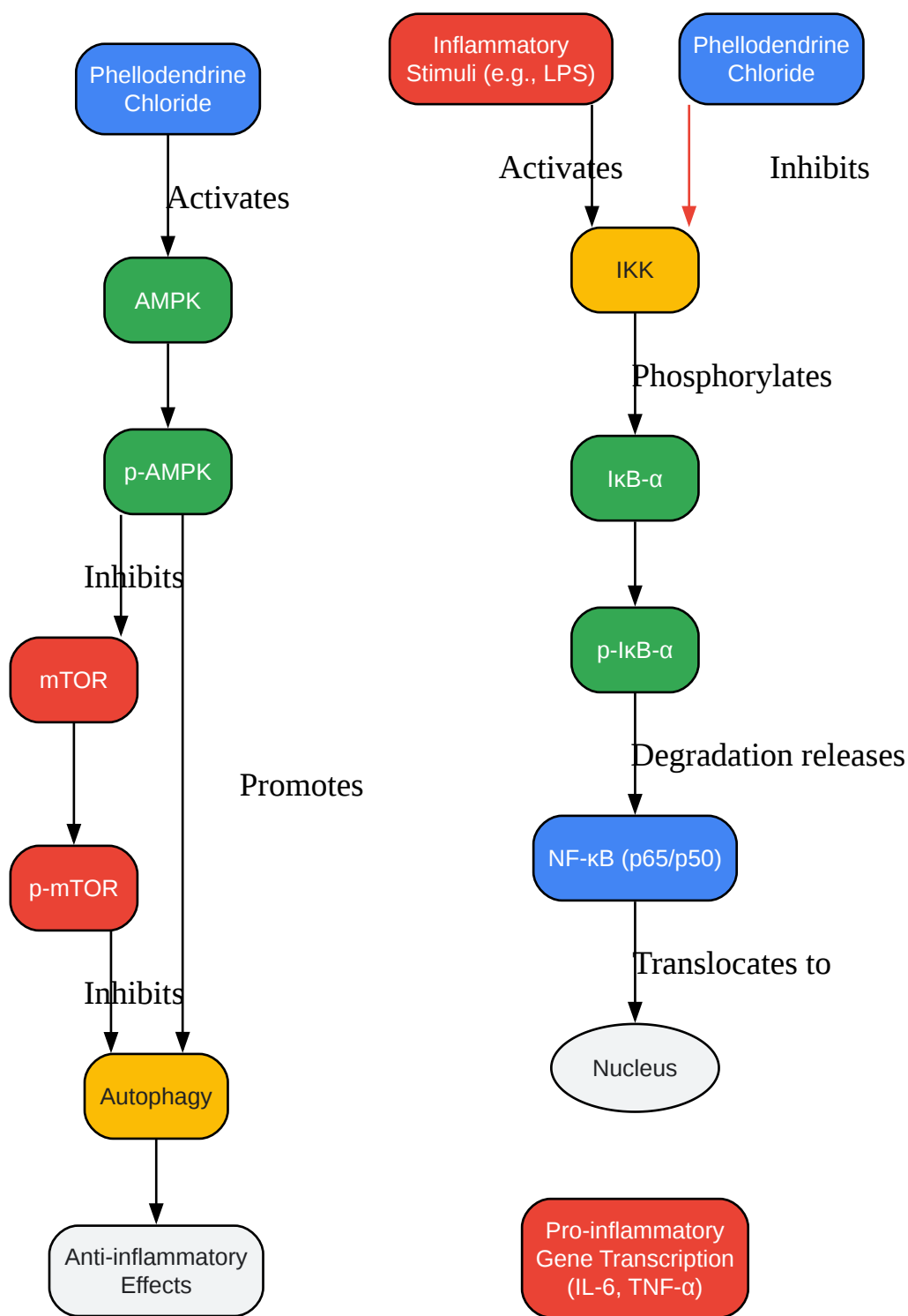
Phellodendrine chloride exerts its anti-inflammatory effects by targeting several key signaling pathways implicated in the inflammatory response. These include the AMP-activated protein kinase (AMPK)/mammalian target of rapamycin (mTOR) pathway, the nuclear factor-kappa B (NF- κ B) pathway, the mitogen-activated protein kinase (MAPK) pathway, and the interleukin-6 (IL-6)/signal transducer and activator of transcription 3 (STAT3) pathway.

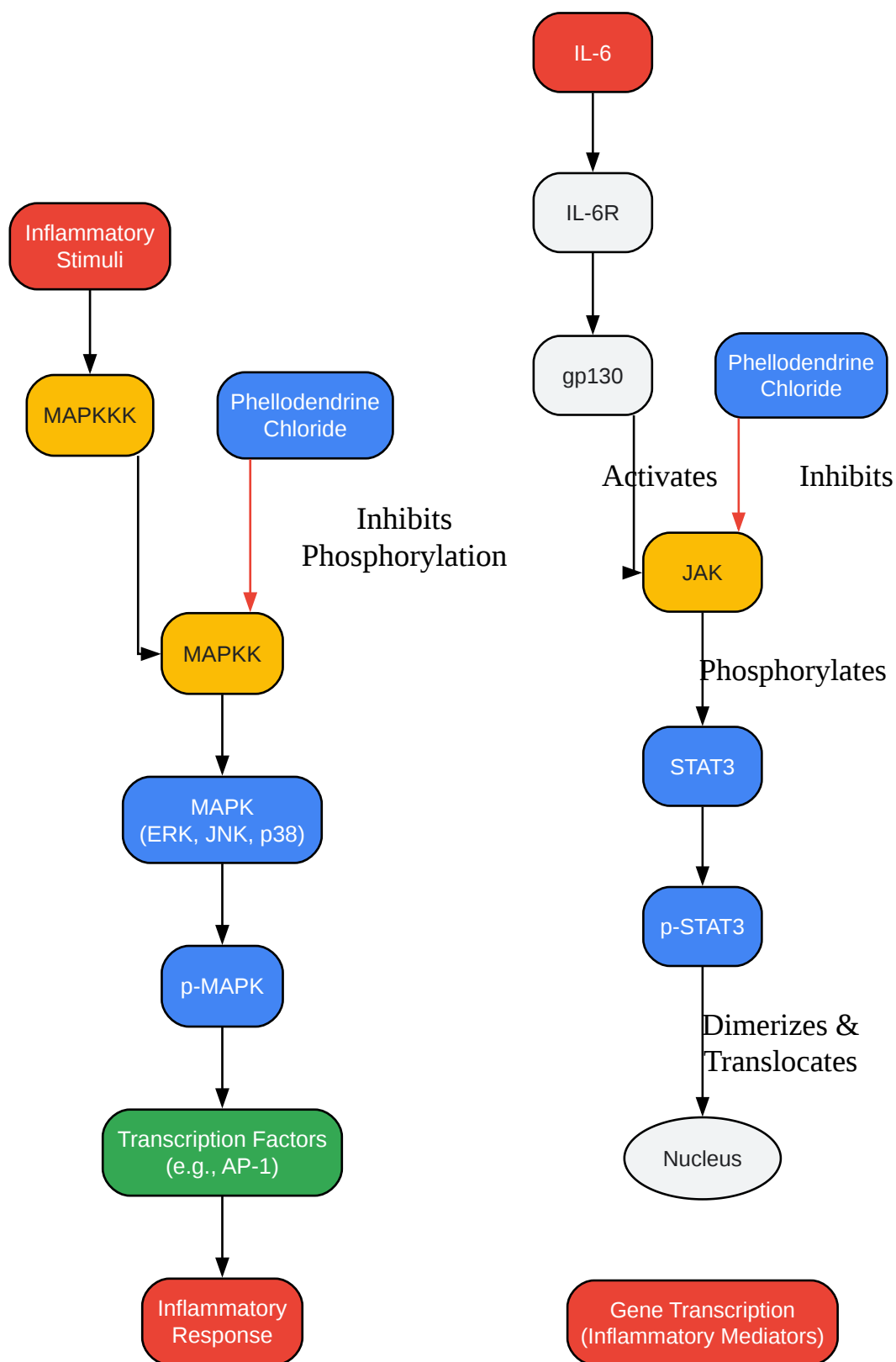
AMPK/mTOR Signaling Pathway

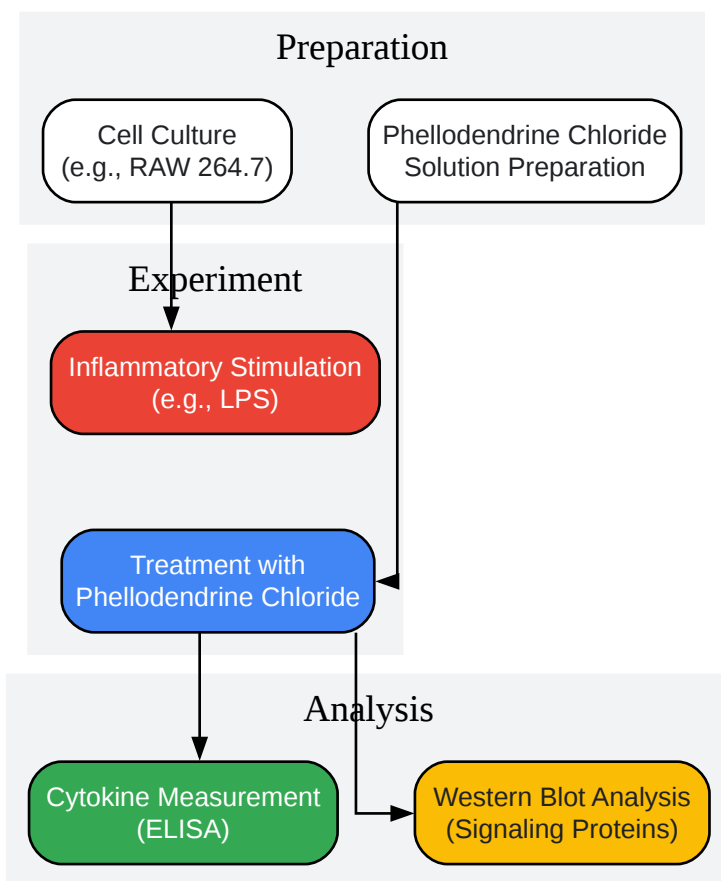
Phellodendrine chloride has been shown to activate the AMPK/mTOR signaling pathway, which plays a crucial role in cellular energy homeostasis and the regulation of autophagy.^{[1][2]}
^[3] Activation of AMPK can suppress inflammatory responses.^[2]

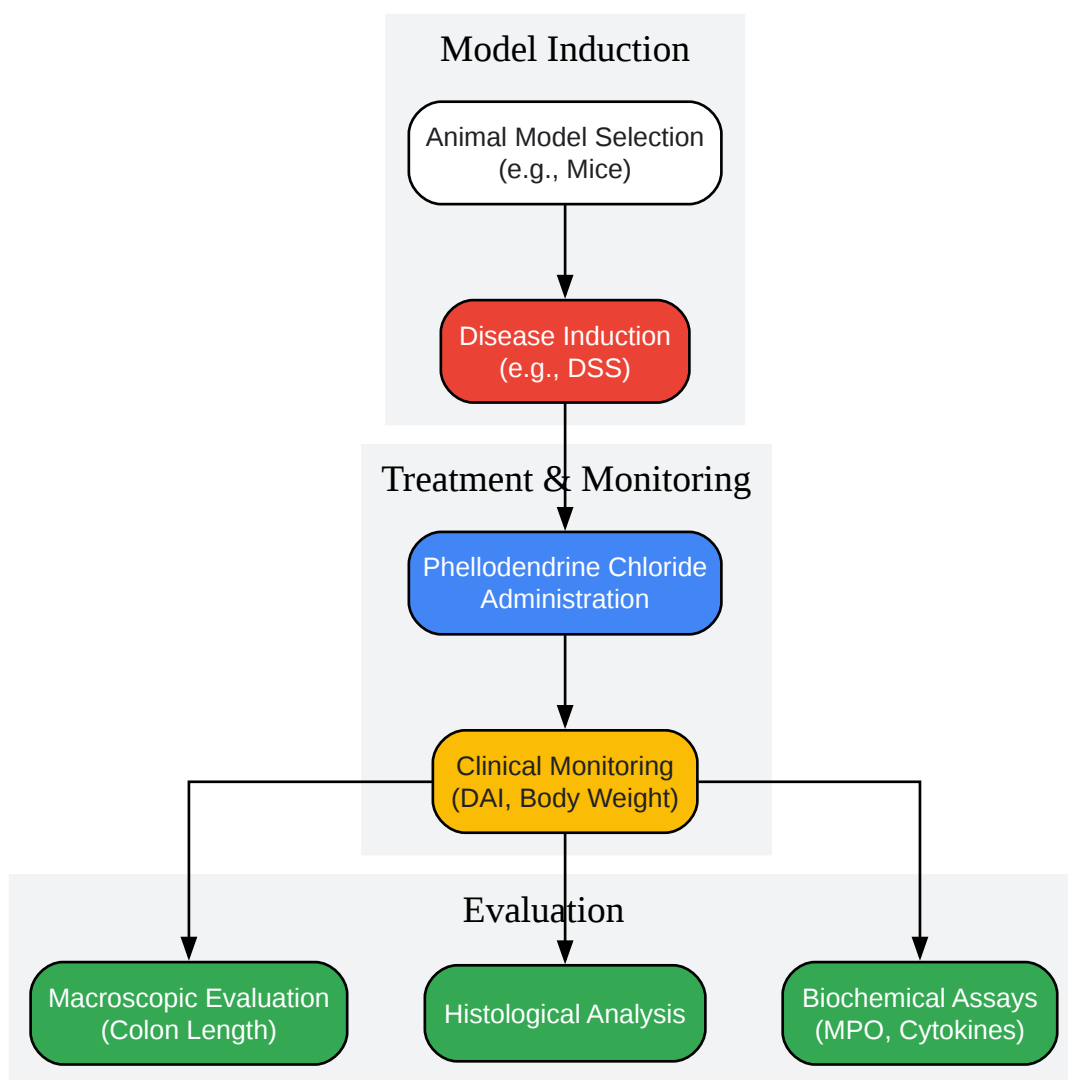
Key Findings:

- In H₂O₂-stimulated Caco-2 cells, **phellodendrine chloride** treatment led to an increased ratio of p-AMPK/AMPK and a decreased ratio of p-mTOR/mTOR, indicating activation of the AMPK/mTOR pathway.^[3]
- This activation of the AMPK/mTOR pathway by phellodendrine is associated with the induction of autophagy, which can contribute to the resolution of inflammation.^{[2][3]}









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References

- 1. Phellodendrine chloride alleviates gouty arthritis through IL-6/STAT3 signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Phellodendrine inhibits oxidative stress and promotes autophagy by regulating the AMPK/mTOR pathway in burn sepsis-induced intestinal injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Phellodendrine promotes autophagy by regulating the AMPK/mTOR pathway and treats ulcerative colitis - PMC [pmc.ncbi.nlm.nih.gov]
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